

Synthesis of Acoramidis analogs using fluorinated pyridine intermediates

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Compound of Interest

Compound Name: 2-Fluoro-4-hydroxy-3-methoxypyridine

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Application Note: Synthesis of Acoramidis (AG10) Analogs Utilizing Fluorinated Pyridine Intermediates

Executive Summary & Clinical Rationale

Transthyretin (TTR) amyloidosis (ATTR) is a progressive, fatal disease characterized by the destabilization of the TTR tetramer, leading to monomer dissociation, misfolding, and amyloid fibril deposition in the heart (ATTR-CM) and peripheral nerves (ATTR-PN).[1][2] Acoramidis (AG10) is a best-in-class, orally bioavailable small molecule stabilizer that mimics the structural protection conferred by the protective T119M mutation.[3][1][2]

Why Fluorinated Pyridine Analogs? While Acoramidis utilizes a 4-fluorophenyl moiety to bridge the salt interaction with Lys15/Lys15' in the TTR binding pocket, bioisosteric replacement with a fluorinated pyridine ring offers distinct medicinal chemistry advantages:

- **pKa Modulation:** The electron-deficient pyridine ring increases the acidity of the carboxylic acid, potentially strengthening the critical salt bridge with Lys15.[1]

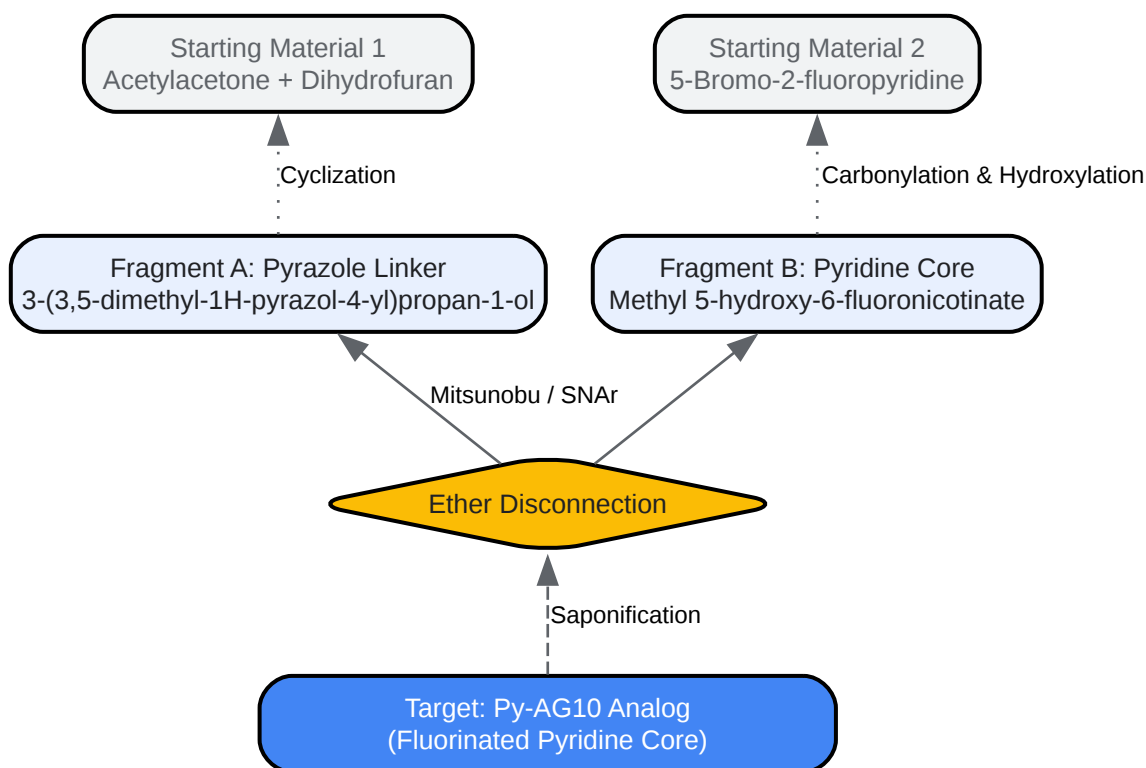
- Solubility Profile: Pyridine nitrogen introduces a hydrogen bond acceptor, improving aqueous solubility compared to the phenyl analog.[3][1]
- Metabolic Stability: Fluorination at the

-position to the nitrogen blocks metabolic oxidation (labile sites), enhancing the pharmacokinetic (PK) profile.[3][1][2]

This guide details the synthesis of Py-AG10 (a 6-fluoronicotinic acid analog of Acoramidis) utilizing high-purity fluorinated pyridine intermediates.[3][1][2]

Retrosynthetic Analysis & Strategy

The synthesis is designed as a convergent route, minimizing linear steps and maximizing yield. [1] The target molecule is disconnected at the ether linkage, revealing two key building blocks: the Pyrazole-Linker Alcohol and the Fluorinated Pyridine Core.



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Figure 1: Retrosynthetic analysis of the Py-AG10 analog, highlighting the convergent assembly of the pyrazole linker and the fluorinated pyridine core.[\[3\]](#)[\[2\]](#)

Detailed Experimental Protocols

Phase I: Synthesis of the Fluorinated Pyridine Core

Objective: Preparation of Methyl 5-hydroxy-6-fluoronicotinate. Rationale: Direct fluorination is hazardous.[\[3\]](#)[\[1\]](#)[\[2\]](#) We utilize a commercially available bromofluoropyridine and convert it via a boronate intermediate to the phenol, ensuring regioselectivity.[\[1\]](#)

Reagents:

- 5-Bromo-2-fluoropyridine (CAS: 766-11-0)[\[3\]](#)[\[1\]](#)[\[2\]](#)
- Bis(pinacolato)diboron ([\[3\]](#)[\[1\]](#)[\[2\]](#))
- (Catalyst)[\[3\]](#)[\[1\]](#)[\[2\]](#)
- Sodium Perborate ([\[3\]](#)[\[1\]](#)[\[2\]](#)) or [\[3\]](#)[\[1\]](#)[\[2\]](#)

Protocol:

- Carbonylation (Introduction of Ester):
 - Charge a high-pressure autoclave with 5-bromo-2-fluoropyridine (1.0 eq), (2 mol%), dppp (3 mol%), and (2.0 eq) in MeOH.
 - Pressurize with CO gas (5 bar) and heat to 80°C for 12 hours.
 - QC Check: LC-MS should show mass shift to Methyl 6-fluoronicotinate.

- C-H Activation / Hydroxylation (borylation-oxidation sequence):
 - Note: Since the 5-position is not activated, we use an Iridium-catalyzed C-H borylation or start with 5-bromo-6-fluoronicotinic acid methyl ester if commercially sourced (Recommended for scale).[\[3\]](#)[\[1\]](#)[\[2\]](#)
 - Alternative (From 5-Bromo-6-fluoronicotinate):
 - Mix Methyl 5-bromo-6-fluoronicotinate (1.0 eq),
(1.1 eq), KOAc (3.0 eq), and
(0.05 eq) in 1,4-dioxane.
 - Degas and heat at 90°C for 4 hours (Suzuki-Miyaura condition).
 - Filter the boronate ester.[\[3\]](#)[\[1\]](#)
 - Oxidation: Dissolve the crude boronate in THF/Water (1:1).[\[3\]](#)[\[1\]](#) Add
(3.0 eq) at 0°C. Stir for 2 hours.
 - Purification: Quench with
, extract with EtOAc. Flash chromatography (Hex/EtOAc) yields Methyl 5-hydroxy-6-fluoronicotinate.[\[3\]](#)[\[1\]](#)[\[2\]](#)

Phase II: Synthesis of the Pyrazole Linker

Objective: Preparation of 3-(3,5-dimethyl-1H-pyrazol-4-yl)propan-1-ol.

Protocol:

- Alkylation: React acetylacetone (1.0 eq) with 3-bromopropanol (protected as THP ether or acetate) using

in acetone.
- Better Route: Use 3-acetyl-2-heptanone derivatives or reacting acetylacetone with dihydrofuran (acid catalyzed) to open the ring and form the diketone-alcohol precursor.[\[3\]](#)

[1][2]

- Cyclization:
 - Dissolve the diketone intermediate in EtOH.[3][1]
 - Add Hydrazine hydrate (
 , 1.2 eq) dropwise at 0°C.
 - Reflux for 3 hours.[3][1][2] The pyrazole ring forms spontaneously.[3][1]
- Workup: Evaporate solvent. The product 3-(3,5-dimethyl-1H-pyrazol-4-yl)propan-1-ol is often a viscous oil or low-melting solid.[3][1][2]

Phase III: Convergent Coupling (The Critical Step)

Objective: Coupling Fragment A and Fragment B via Ether linkage.[3][1] Method: Mitsunobu Reaction (Preferred for mildness) or

(Possible due to fluoro-activation).[3][1][2]

Table 1: Coupling Reaction Optimization

Parameter	Mitsunobu Protocol (Recommended)	Protocol (Alternative)
Reagents	, DIAD (Diisopropyl azodicarboxylate)	, 18-Crown-6
Solvent	Anhydrous THF	DMF or NMP
Temperature	0°C RT	80°C - 100°C
Mechanism	Activation of alcohol (Fragment A) to attack Phenol (Fragment B)[3][1][2]	Nucleophilic attack of alkoxide (Frag A) on Fluorine? Risk: F is the leaving group.[3][1]
Correction	CRITICAL: In on 6-fluoropyridine, the Fluorine is the leaving group. [3][1][2] We want to keep the fluorine.[3][1] Therefore, Mitsunobu is REQUIRED to form the ether bond at the 5-hydroxy position without displacing the 6-fluoro group. [3][1][2]	Do NOT use as it will likely displace the 6-F atom.[3][1][2]

Final Protocol (Mitsunobu):

- Dissolve Methyl 5-hydroxy-6-fluoronicotinate (1.0 eq), Pyrazole-Linker Alcohol (1.1 eq), and Triphenylphosphine (, 1.2 eq) in anhydrous THF under .
- Cool to 0°C.
- Add DIAD (1.2 eq) dropwise over 30 minutes. Exothermic.

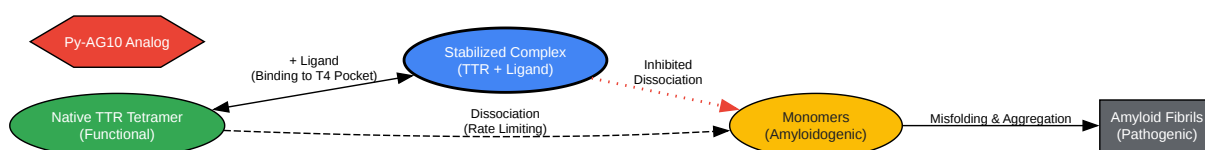
- Stir at RT for 12 hours.
- Validation: Monitor by TLC/LC-MS. Product: Methyl 5-(3-(3,5-dimethyl-1H-pyrazol-4-yl)propoxy)-6-fluoronicotinate.[3][1][2]

Phase IV: Hydrolysis to Final Analog

- Dissolve the ester in THF/Water (3:1).[3][1]
- Add LiOH (2.0 eq).[3][1][2] Stir at 40°C for 4 hours.
- Acidification: Carefully adjust pH to 4-5 using 1M HCl. The zwitterionic product precipitates.[3][1]
- Recrystallization: EtOH/Water.[3][1][2]

Mechanism of Action & Validation

The synthesized analog functions as a kinetic stabilizer.[3][1][4][5] The graph below illustrates the thermodynamic stabilization provided by the ligand binding to the TTR tetramer.



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Figure 2: Mechanism of Action.[3][1][2] The Py-AG10 analog binds to the T4 pocket, shifting the equilibrium toward the stable tetramer and preventing dissociation into amyloidogenic monomers.

Quality Control & Safety

- NMR Validation:

- NMR (DMSO-
): Look for the Pyrazole -CH₃ singlets (~2.1 ppm), the Linker -CH₂- multiplets, and the distinct Pyridine aromatic protons (coupling with Fluorine will split signals).[3][1][2]
- NMR: Essential for confirming the presence of the fluorine atom on the pyridine ring (typically -70 to -100 ppm depending on substitution).[3][1][2]
- Safety Note: Fluorinated pyridines can be skin irritants.[3][1][2] Precursors like DIAD are shock-sensitive and toxic.[3][1][2] All reactions involving CO gas (Carbonylation) must be performed in a rated high-pressure facility.[3][1][2]

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